

Technical Monograph: 1-Ethyl-3-methylurea

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Compound of Interest

Compound Name: 1-Ethyl-3-methylurea

CAS No.: 28145-10-0

Cat. No.: B1594511

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Molecular Identity, Synthesis, and Analytical Characterization[2][3]

Executive Summary

1-Ethyl-3-methylurea (EMU) is an unsymmetrical dialkylurea used primarily as a chemical building block in organic synthesis and as a reference standard in impurity profiling.[2][3] With a precise molecular weight of 102.14 g/mol, it serves as a critical model compound for understanding the stability and reactivity of urea linkages in peptidomimetics and carbamate drugs.[2][3]

In drug development, EMU is frequently encountered as:

- A Process Impurity: Formed during the synthesis of complex ureas via isocyanate intermediates.[2][3]
- A Degradation Product: Resulting from the hydrolysis of more complex pharmaceutical agents.[2][3]
- A Precursor: In the synthesis of nitrosourea alkylating agents (research grade).

This guide provides a definitive physiochemical profile, synthesis pathways, and analytical protocols for the identification and quantification of **1-Ethyl-3-methylurea**.[\[2\]](#)[\[3\]](#)

Physicochemical Profile

The accurate characterization of **1-Ethyl-3-methylurea** relies on validating its fundamental physical constants. The molecular weight of 102.14 Da is the primary discriminator in Mass Spectrometry (MS) workflows.[\[2\]](#)[\[3\]](#)

Table 1: Core Chemical Specifications

Property	Specification	Notes
IUPAC Name	1-Ethyl-3-methylurea	
CAS Registry Number	28145-10-0	Unique identifier for regulatory filing. [2] [3] [4] [5]
Molecular Formula		
Molecular Weight	102.14 g/mol	Monoisotopic Mass: 102.0793 Da
Physical State	Crystalline Solid	Hygroscopic; store under desiccant. [2] [3]
Melting Point	52–53 °C	Sharp melting range indicates high purity. [2] [3]
Solubility	Water, Ethanol, DMSO	Highly soluble in polar protic solvents. [2] [3]
LogP (Predicted)	0.10	Low lipophilicity; rapid renal clearance expected. [2] [3]
pKa	~14.9	Very weak acid (urea proton). [2] [3]

Synthesis and Reaction Pathways

Understanding the formation of **1-Ethyl-3-methylurea** is essential for controlling it as an impurity in Active Pharmaceutical Ingredient (API) manufacturing.[\[2\]](#)[\[3\]](#)

3.1 Primary Synthesis Route (Isocyanate Addition)

The most common industrial route involves the nucleophilic addition of an amine to an isocyanate.^{[2][3]} This reaction is rapid, exothermic, and quantitative.^{[2][3]}

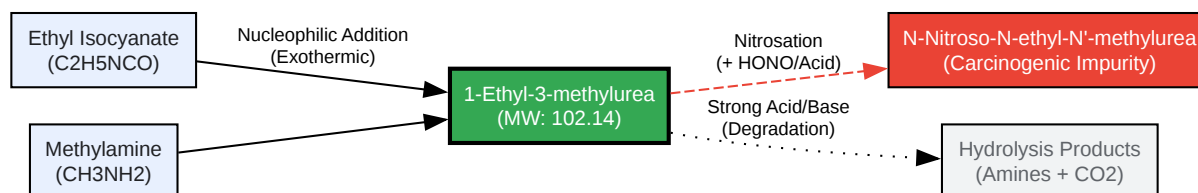
- Reagents: Ethyl Isocyanate + Methylamine (or Methyl Isocyanate + Ethylamine).^{[2][3]}
- Mechanism: The lone pair on the amine nitrogen attacks the electrophilic carbon of the isocyanate group.^{[2][3]}

3.2 Degradation Pathway (Hydrolysis)

In aqueous formulations, complex substituted ureas can hydrolyze back to their parent amines and carbon dioxide, but **1-Ethyl-3-methylurea** itself is relatively stable at neutral pH.^{[2][3]} However, under strong acidic or basic conditions, it degrades.^{[2][3]}

Visualization: Synthesis & Degradation Logic

The following diagram illustrates the formation of **1-Ethyl-3-methylurea** and its potential nitrosation risk (a critical safety concern).



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Figure 1: Reaction network showing the synthesis of **1-Ethyl-3-methylurea** and its potential conversion to genotoxic nitrosamines under acidic nitrite conditions.^{[2][3][5]}

Analytical Characterization Protocols

To validate the identity of **1-Ethyl-3-methylurea**, a multi-modal approach combining Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) is required.^{[2][3]}

4.1 Liquid Chromatography-Mass Spectrometry (LC-MS)

Objective: Detect **1-Ethyl-3-methylurea** at trace levels (ppm) in a drug substance.

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50 mm, 1.8 μ m).[2][3]
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.[2][3]
 - B: Acetonitrile.[2][3]
- Gradient: 5% B to 95% B over 5 minutes (Polar analyte elutes early).
- Detection (ESI+):
 - Target Ion:
.[2][3]
 - Fragment Ions: High collision energy may yield
(loss of methylamine) or
(ethylamine fragment).[2][3]

4.2 Proton NMR (

-NMR) Spectroscopy

Objective: Structural confirmation and distinguishing regioisomers.

- Solvent: DMSO-
.
- Key Signals:
 - 1.0 ppm (Triplet, 3H): Methyl group of the ethyl chain.[2][3]
 - 2.55 ppm (Doublet, 3H): N-Methyl group (

-NH).^[2]^[3]

- 3.0 ppm (Multiplet, 2H): Methylene group of the ethyl chain (^[2]^[3])
- 5.7–6.0 ppm (Broad singlets, 2H): Urea protons (^[2]^[3]) Note: Chemical shift varies with concentration and temperature.^[2]

Impurity Control & Safety Strategy

In the context of ICH M7 guidelines (Mutagenic Impurities), **1-Ethyl-3-methylurea** itself is not classified as a high-potency mutagen like its nitrosated analogs (e.g., ENU).^[2]^[3] However, it is a precursor that requires control.^[2]^[3]

Protocol: Distinguishing EMU from Nitrosoureas

Nitrosated ureas (MW ~131) are structurally similar but possess a distinct UV absorbance and mass shift.^[2]^[3]

- Mass Shift Check:
 - **1-Ethyl-3-methylurea**: MW 102.^[2]^[3]^[4]
 - N-Nitroso analog: MW 131 (+29 Da for NO group).^[2]^[3]
- UV detection:
 - Ureas have weak UV absorbance (<210 nm).^[2]^[3]
 - Nitrosoureas have a distinct absorption band around 230–240 nm due to the chromophore.^[2]^[3]

Risk Mitigation:

- Avoid Nitrites: Ensure no sodium nitrite or nitrous acid is present during the workup of reactions involving **1-Ethyl-3-methylurea** to prevent in situ formation of carcinogens.^[2]^[3]

- Storage: Store in sealed containers to prevent absorption of atmospheric moisture, which can facilitate hydrolysis.[2][3]

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